

Step-by-step guide to viscosity measurement of Carbomer 934 solutions

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Compound of Interest

Compound Name: **Carbomer 934**

Cat. No.: **B3431392**

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Application Note: Viscosity Measurement of Carbomer 934 Solutions

Introduction

Carbomer 934 is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose.^[1] It is a widely used excipient in the pharmaceutical and cosmetic industries as a thickening, suspending, and gelling agent.^{[2][3]} The viscosity of **Carbomer 934** solutions is a critical quality attribute that significantly influences the stability, texture, and performance of the final product.^[4] This application note provides a detailed, step-by-step guide for the accurate and reproducible measurement of the viscosity of **Carbomer 934** solutions, intended for researchers, scientists, and drug development professionals.

The thickening mechanism of **Carbomer 934** is pH-dependent. In its acidic form, the polymer is coiled. Upon neutralization with a suitable base, the carboxyl groups ionize, leading to electrostatic repulsion and uncoiling of the polymer chains, which results in a significant increase in viscosity and the formation of a gel.^{[1][2]}

Experimental Protocols

This section details the necessary equipment, materials, and procedures for preparing **Carbomer 934** solutions and measuring their viscosity.

Materials and Equipment

- Materials:
 - **Carbomer 934** powder
 - Purified water
 - Neutralizing agent: 18% (w/v) Sodium Hydroxide (NaOH) solution or Triethanolamine (TEA)
 - pH indicator strips or a calibrated pH meter
- Equipment:
 - Analytical balance
 - Low-shear mechanical stirrer with a propeller-type impeller
 - Beakers (e.g., 1000 mL)
 - Rotational viscometer (e.g., Brookfield type) with appropriate spindles
 - Constant temperature water bath ($25^{\circ}\text{C} \pm 0.2^{\circ}\text{C}$)
 - Pipettes or burettes for dispensing the neutralizing agent

Preparation of 0.5% (w/w) Carbomer 934 Dispersion

A standard concentration for evaluating the viscosity of **Carbomer 934** is 0.5% w/w.[\[1\]](#)[\[5\]](#)[\[6\]](#)

- Weighing: Accurately weigh 2.50 g of **Carbomer 934** powder, previously dried in a vacuum at 80°C for 1 hour.[\[5\]](#)[\[7\]](#)
- Dispersion: In a 1000 mL beaker, add 497.5 mL of purified water. While continuously stirring the water at a controlled speed (e.g., 1000 ± 10 rpm) to create a vortex, slowly and carefully sift the **Carbomer 934** powder into the vortex.[\[2\]](#)[\[5\]](#) This technique minimizes the formation of agglomerates.

- Hydration: Continue stirring for approximately 15 minutes to ensure the polymer is fully dispersed.^[5] After stirring, cover the beaker and allow the dispersion to stand for a sufficient period (e.g., 2-24 hours) to ensure complete hydration of the polymer particles.^[2]

Neutralization of the Carbomer 934 Dispersion

- pH Adjustment: Place the beaker containing the hydrated dispersion in a constant temperature water bath set at 25°C.^[5]
- Titration: While gently stirring the dispersion at a lower speed (e.g., 300 ± 10 rpm), slowly add the 18% NaOH solution dropwise below the surface of the dispersion.^{[5][7]}
- Monitoring: Continuously monitor the pH of the solution using a calibrated pH meter. The target pH range for neutralization is between 7.3 and 7.8.^{[5][7]}
- Equilibration: Once the target pH is reached, continue gentle stirring for a few minutes to ensure homogeneity. Return the neutralized gel to the 25°C water bath for at least 1 hour to allow for thermal equilibrium.^{[5][7]}

Viscosity Measurement

- Instrument Setup: Set up the rotational viscometer according to the manufacturer's instructions. For a 0.5% **Carbomer 934** gel, a Brookfield RVT viscometer with a #6 spindle at 20 rpm is a common configuration.^{[5][8]}
- Sample Measurement: Immerse the specified spindle into the center of the neutralized **Carbomer 934** gel to the marked immersion depth. Ensure that no air bubbles are trapped around the spindle.^[2]
- Stabilization: Allow the spindle to rotate for a sufficient time until the viscosity reading on the instrument display stabilizes.
- Data Recording: Record the viscosity reading in centipoise (cP) or millipascal-seconds (mPa·s). For a 0.5% neutralized aqueous dispersion of **Carbomer 934**, the expected viscosity is between 30,500 and 39,400 cP.^{[1][6]}

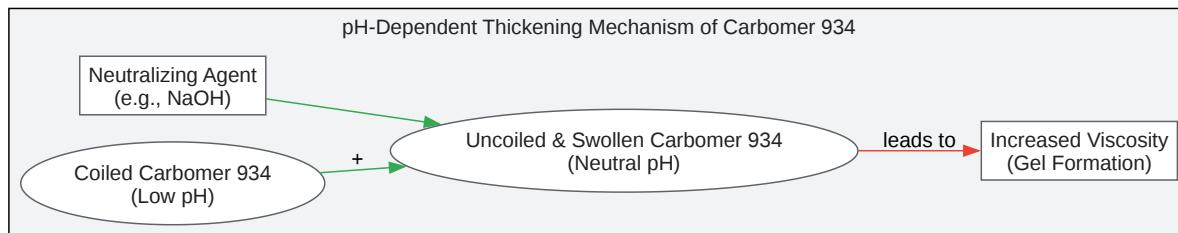
Data Presentation

The following table summarizes the key parameters and expected outcomes for the viscosity measurement of a 0.5% **Carbomer 934** solution.

Parameter	Value/Specification	Reference
Sample Concentration	0.5% (w/w)	[1][6]
Dispersion Medium	Purified Water	[2][5]
Neutralizing Agent	18% (w/v) Sodium Hydroxide	[5][7]
Target pH	7.3 - 7.8	[5][7]
Equilibration Temperature	25°C ± 0.2°C	[2][5]
Viscometer Type	Rotational (e.g., Brookfield RVT)	[2][4]
Spindle	#6 (for 0.5% solution)	[5][8]
Rotational Speed	20 rpm	[7][9]
Expected Viscosity	30,500 - 39,400 cP	[6]

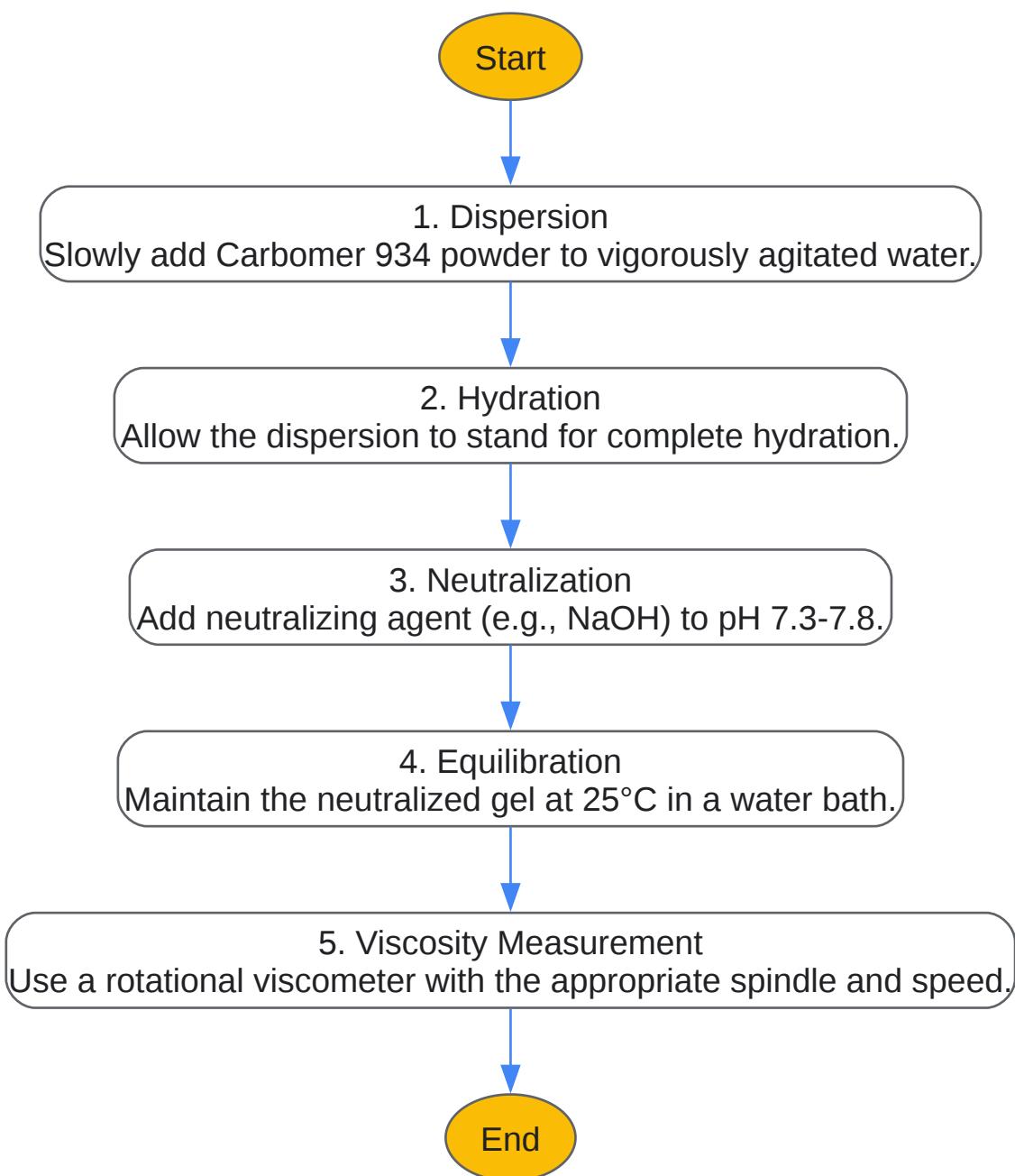
Mandatory Visualization

The following diagrams illustrate the pH-dependent thickening mechanism of **Carbomer 934** and the experimental workflow for viscosity measurement.



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Caption: pH-Dependent Thickening of **Carbomer 934**.



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Caption: Experimental Workflow for Viscosity Measurement.

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